

# Application Notes and Protocols for Tetradecamethylhexasiloxane in Silicone Fluid Formulations

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## Compound of Interest

Compound Name: Tetradecamethylhexasiloxane

Cat. No.: B090760

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## Introduction

**Tetradecamethylhexasiloxane** (CAS No. 107-52-8) is a linear, low-viscosity silicone fluid with the chemical formula  $C_{14}H_{42}O_5Si_6$ . Its unique properties, including low surface tension, excellent spreadability, and a non-greasy feel, make it a valuable component in a wide range of silicone fluid formulations.<sup>[1]</sup> These applications span various industries, from cosmetics and personal care to industrial lubricants and pharmaceutical preparations.<sup>[1][2][3][4]</sup> This document provides detailed application notes and experimental protocols for the use of **Tetradecamethylhexasiloxane** in silicone fluid formulations, with a focus on its role in cosmetics, as an anti-foaming agent, and in topical drug delivery systems.

## Physicochemical Properties

**Tetradecamethylhexasiloxane** is a clear, colorless, and odorless liquid. Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Weight	458.99 g/mol	[5]
Viscosity (at 25°C)	~2.9 - 4.0 cSt	[6][7]
Boiling Point	245-246°C	[6]
Melting Point	-59°C	[6]
Density (at 20°C)	0.891 g/cm <sup>3</sup>	[6]
Surface Tension (at 25°C)	~20-21 mN/m	[8][9]
Refractive Index (at 20°C)	1.3948	[6]
Solubility	Soluble in hydrocarbons and other silicones; insoluble in water.	[6]

## Applications and Formulations

### Cosmetic and Personal Care Formulations

**Tetradecamethylhexasiloxane** is widely used in cosmetics for its excellent emollient properties, providing a smooth, silky feel on the skin without an oily residue.[1] It acts as a volatile carrier, aiding in the spreadability of formulations before evaporating, leaving behind key active ingredients.[10][11]

Illustrative Formulation: Light Facial Serum

Ingredient	INCI Name	Function	% w/w
Phase A			
Tetradecamethylhexas iloxane	Tetradecamethylhexas iloxane	Volatile Carrier, Emollient	40.0
Dimethicone (5 cSt)	Dimethicone	Emollient	20.0
Isopropyl Myristate	Isopropyl Myristate	Emollient, Penetration Enhancer	5.0
Phase B			
Deionized Water	Aqua	Solvent	32.5
Glycerin	Glycerin	Humectant	1.0
Polysorbate 80	Polysorbate 80	Emulsifier	1.0
Phase C			
Preservative	(e.g., Phenoxyethanol)	Preservative	0.5

#### Protocol for Preparation:

- Combine the ingredients of Phase A and mix until uniform.
- In a separate vessel, combine the ingredients of Phase B and heat to 75°C while mixing until all solids are dissolved.
- Slowly add Phase B to Phase A under high-shear homogenization.[\[1\]](#)
- Continue homogenization for 5-10 minutes to form a stable emulsion.
- Cool the emulsion to below 40°C while stirring gently.
- Add the preservative (Phase C) and mix until uniform.
- Characterize the final formulation for viscosity, droplet size, and stability.

### Illustrative Data: Effect of **Tetradecamethylhexasiloxane** on Formulation Viscosity

The following table provides illustrative data on how the viscosity of a simple silicone fluid blend might change with varying concentrations of **Tetradecamethylhexasiloxane**. Note: This data is for illustrative purposes only. Actual values will depend on the specific base fluid and other ingredients.

% <b>Tetradecamethylhexasiloxane</b> (w/w)	% Dimethicone (50 cSt) (w/w)	Estimated Viscosity (cSt at 25°C)
10	90	45
25	75	35
50	50	20
75	25	10

## Anti-Foaming Agent in Lubricating Oils

The low surface tension of **Tetradecamethylhexasiloxane** makes it an effective anti-foaming agent in industrial applications, particularly in lubricating oils.<sup>[12][13]</sup> It can be used to both prevent the formation of foam (antifoaming) and to break existing foam (defoaming).

### Protocol for Evaluating Anti-Foam Performance (Modified ASTM D892):

- Prepare a baseline lubricating oil sample without any anti-foaming agent.
- Prepare test samples by adding varying concentrations of **Tetradecamethylhexasiloxane** (e.g., 10, 50, 100 ppm) to the lubricating oil.
- For each sample, pour a specified volume into a graduated cylinder.
- Sparge air through the oil at a controlled rate and temperature (e.g., 24°C and 93.5°C) for a set period (e.g., 5 minutes).
- Immediately after stopping the air flow, record the volume of foam generated.

- Record the time it takes for the foam to collapse.
- Compare the foam volume and collapse time of the test samples to the baseline to determine the efficacy of the anti-foaming agent.

#### Illustrative Data: Anti-Foam Performance in Mineral Oil

The following table provides illustrative data on the anti-foaming performance of **Tetradecamethylhexasiloxane** in a mineral oil. Note: This data is for illustrative purposes only.

Concentration of Tetradecamethylhexasiloxane (ppm)	Foam Volume after 5 min (mL)	Foam Collapse Time (seconds)
0 (Control)	250	>300
10	80	120
50	30	45
100	10	15

## Topical Drug Delivery Systems

In pharmaceutical formulations, **Tetradecamethylhexasiloxane** can be used as a volatile excipient in topical sprays, creams, and lotions.<sup>[1][2][3][11]</sup> Its ability to spread easily and evaporate quickly can help in the uniform delivery of active pharmaceutical ingredients (APIs) to the skin.<sup>[10]</sup>

#### Protocol for Preparation of a Silicone-in-Water Emulsion for Topical Delivery:

- Oil Phase Preparation: Dissolve the API in a mixture of **Tetradecamethylhexasiloxane** and a higher viscosity silicone fluid (e.g., Dimethicone 100 cSt). If the API is not oil-soluble, it will be incorporated into the aqueous phase.
- Aqueous Phase Preparation: In a separate vessel, dissolve a suitable emulsifier (e.g., Polysorbate 80) and any water-soluble excipients in deionized water.

- Emulsification: Slowly add the oil phase to the aqueous phase under high-shear mixing to form a coarse emulsion.
- Homogenization: Pass the coarse emulsion through a high-pressure homogenizer to reduce the droplet size and form a stable nanoemulsion or microemulsion.[2]
- Characterization: Analyze the emulsion for particle size distribution, zeta potential, viscosity, and drug content uniformity.

#### Compatibility Studies:

Before formulating, it is crucial to assess the compatibility of **Tetradecamethylhexasiloxane** with the API and other excipients. This can be done by preparing binary mixtures and storing them under accelerated stability conditions (e.g., elevated temperature and humidity). Analytical techniques such as High-Performance Liquid Chromatography (HPLC) can be used to monitor for any degradation of the API.

## Experimental Protocols

### Viscosity Measurement

Method: Rotational Viscometer

- Ensure the viscometer is calibrated and the appropriate spindle is selected for the expected viscosity range.
- Place a sufficient amount of the silicone fluid formulation into a temperature-controlled sample cup.
- Allow the sample to equilibrate to the desired temperature (e.g., 25°C).
- Lower the spindle into the fluid to the immersion mark.
- Set the rotational speed and allow the reading to stabilize.
- Record the viscosity in centipoise (cP) or centistokes (cSt), noting the temperature and spindle speed.

## Surface Tension Measurement

Method: Du Noüy Ring Tensiometer

- Ensure the platinum ring is clean and properly calibrated.
- Place the silicone fluid sample in a clean, temperature-controlled vessel.
- Lower the ring until it is fully submerged in the liquid.
- Slowly raise the ring, pulling it through the liquid-air interface.
- Record the force required to pull the ring free from the liquid surface.
- Calculate the surface tension based on the measured force and the dimensions of the ring.

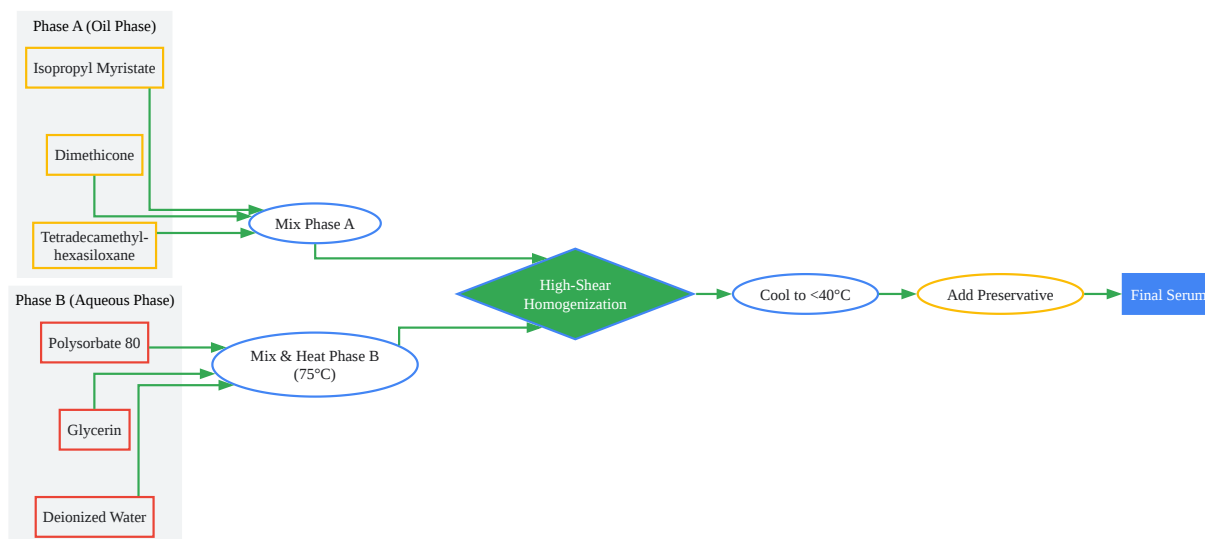
## Quantitative Analysis by Gas Chromatography (GC-FID)

This protocol is for the quantification of **Tetradecamethylhexasiloxane** in a silicone fluid blend.

- Sample Preparation: Accurately weigh a known amount of the silicone fluid blend and dissolve it in a suitable solvent (e.g., hexane or acetone) containing an internal standard (e.g., dodecane).[\[6\]](#)[\[14\]](#)
- GC-FID Conditions:
  - Column: A non-polar capillary column (e.g., DB-5 or equivalent).
  - Injector Temperature: 250°C.
  - Detector Temperature: 300°C.
  - Oven Program: Start at a low temperature (e.g., 50°C) and ramp up to a higher temperature (e.g., 250°C) at a controlled rate to ensure separation of the components.
  - Carrier Gas: Helium or Hydrogen at a constant flow rate.
- Calibration: Prepare a series of calibration standards with known concentrations of **Tetradecamethylhexasiloxane** and the internal standard.

- Analysis: Inject the prepared sample and calibration standards into the GC-FID system.
- Quantification: Determine the concentration of **Tetradecamethylhexasiloxane** in the sample by comparing its peak area to that of the internal standard and referencing the calibration curve.

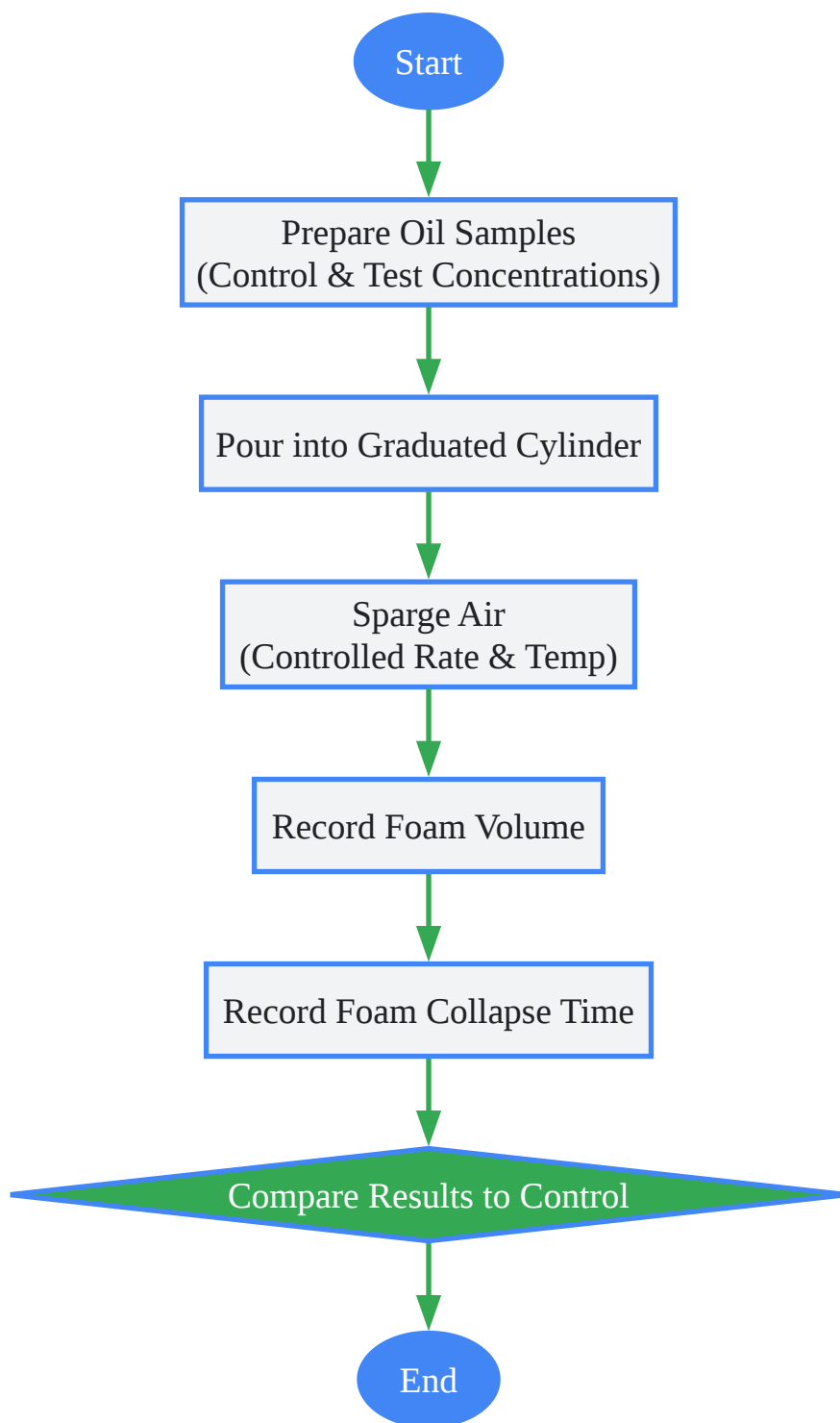
## Visualizations



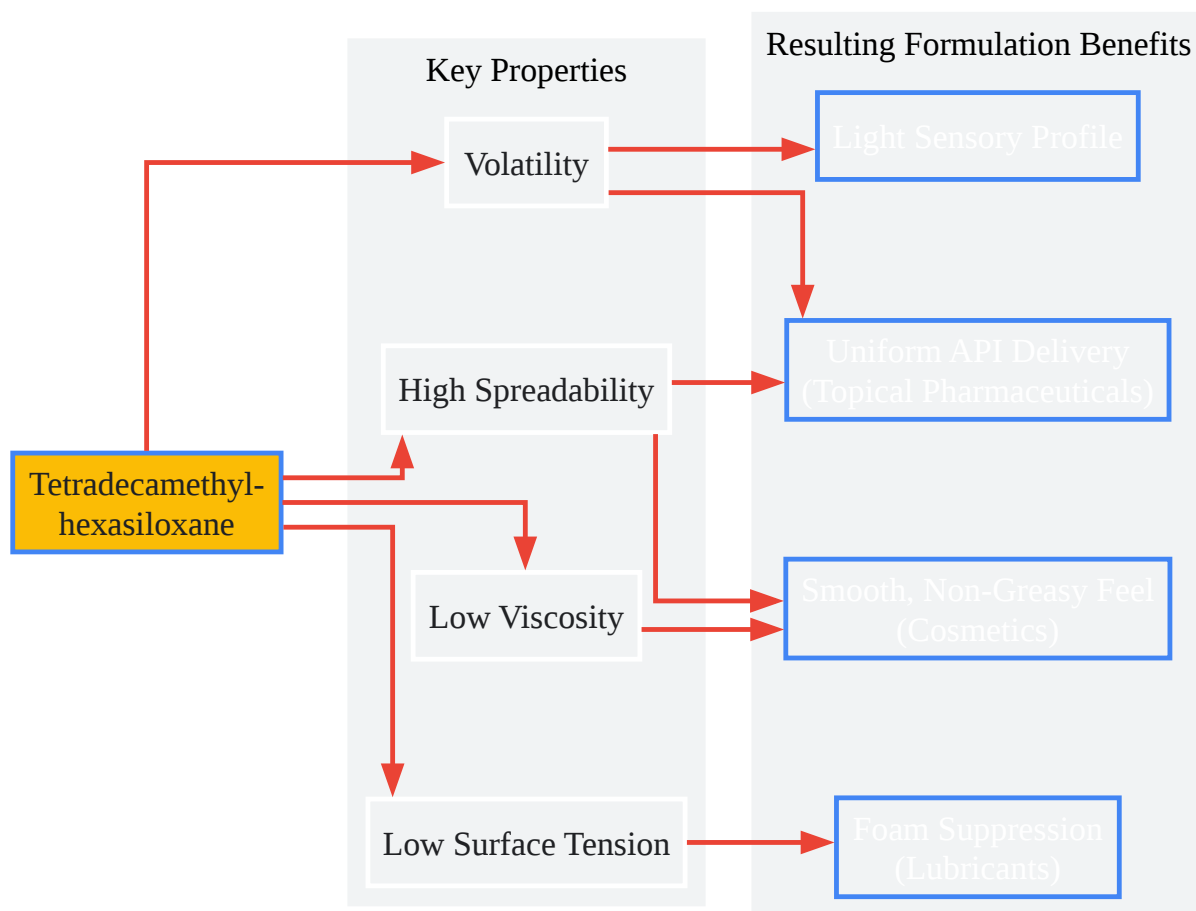


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Caption: Workflow for cosmetic serum formulation.

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Caption: Workflow for anti-foam performance testing.



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Caption: Properties of TMHS and formulation benefits.

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